

Application Notes and Protocols for Metobromuron in Potato Crop Weed Control

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes and protocols detail the use of **Metobromuron** as a selective pre-emergence herbicide for the control of annual broad-leaved weeds and annual grasses in potato (Solanum tuberosum L.) crops.

Mode of Action

Metobromuron is a substituted urea herbicide belonging to the Group 5 herbicides.[1] Its primary mode of action is the inhibition of photosynthetic electron transfer at photosystem II (PS II) in target weed species.[1][2] The herbicide is primarily absorbed from the soil by the roots of emerging weeds and then translocated to the leaves and buds, where it disrupts photosynthesis, leading to weed death.[1][3]

Application and Efficacy

Metobromuron is applied pre-emergence, after the final ridging of the potato crop but before the emergence of both the crop and weeds. Optimum efficacy is achieved when applied to moist soil. The effectiveness of **Metobromuron** can be reduced on soils with high organic matter content (>10%).

Metobromuron is generally considered safe for use on all potato varieties. However, transient crop discoloration may occur under certain climatic conditions, such as heavy rainfall following



application. This effect is typically outgrown quickly and has been observed to have no significant impact on the final crop yield.

Quantitative Data Summary

The following tables summarize the quantitative data on **Metobromuron** application rates, weed control efficacy, and its impact on potato yield based on various studies.

Table 1: Metobromuron Application Rates for Potato Crops

Formulation	Application Rate (Product)	Application Rate (Active Ingredient)	Timing	Soil Type
Soleto 500 SC / Proman (500 g/L Metobromuron)	2.0 - 4.0 L/ha	1000 - 2000 g a.i./ha	Pre-emergence	Recommended for all soil types. Higher rates for heavy soils with high clay content.
Proposed Use	Not specified	1.5 - 2.0 kg a.i./ha	Pre-emergence	Not specified

Table 2: Efficacy of Metobromuron on Common Weeds in Potato Crops



Weed Species	Scientific Name	Efficacy Level	Notes
Annual Meadow Grass	Poa annua	Good	
Fat Hen	Chenopodium album	Good to Very Good	
Black Nightshade	Solanum nigrum	Good	
Knotgrass	Polygonum aviculare	Good	
Groundsel	Senecio vulgaris	Good	-
Charlock	Sinapis arvensis	Good	-
Mayweeds	Matricaria spp.	Good	
Cleavers	Galium aparine	Moderately Resistant	Tank mixing with other herbicides is recommended for effective control.
Black Bindweed	Fallopia convolvulus	Moderately Resistant	Tank mixing with other herbicides is recommended for effective control.

Table 3: Impact of **Metobromuron** on Potato Yield



Treatment	Yield Impact Compared to Untreated Control	Key Findings
Metobromuron + Aclonifen	112% increase	The highest potato yield was observed in variants with Metobromuron combinations.
Metobromuron + Prosulfocarb	Significant increase	This combination showed a significant positive effect on total and marketable potato yield.
Metobromuron (alone)	Consistently reduced yield	In one study under Sudanese conditions, Metobromuron alone consistently reduced yield through a reduction in tuber size, irrespective of its effect on weed competition.
Various Metobromuron combinations	Yield increases of 44.1% to 112%	All tested herbicide variants, including those with Metobromuron, provided good weed control and significantly increased potato yield compared to the untreated control.

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the efficacy and crop safety of **Metobromuron** in potatoes.

- 1. Experimental Design:
- Layout: Randomized Complete Block Design (RCBD) with a minimum of three replications.
- Plot Size: Standardized plot sizes (e.g., 3m x 10m) should be used.
- Treatments:
- Untreated Control (UTC).
- **Metobromuron** at various rates (e.g., 2, 3, and 4 L/ha of a 500 g/L SC formulation).



- **Metobromuron** in tank-mix combinations with other registered herbicides (e.g., metribuzin, prosulfocarb).
- A standard registered herbicide for comparison.

2. Application:

- Timing: Apply pre-emergence, after the final potato ridging and before crop and weed emergence.
- Equipment: Use a calibrated knapsack sprayer or a plot sprayer equipped with appropriate nozzles (e.g., flat fan) to ensure uniform coverage.
- Water Volume: Apply in 200 to 600 L of water per hectare.
- · Soil Conditions: Apply to moist soil for optimal efficacy.

3. Data Collection:

- Weed Control Efficacy:
- Assess at multiple time points after application (e.g., 20, 37, and 54 days).
- Use visual assessment on a 0-10 scale (0 = no effect, 10 = complete kill) or as a percentage of control relative to the UTC.
- Weed counts per unit area (e.g., per m²) can also be performed.
- Crop Phytotoxicity:
- Visually assess crop injury (e.g., discoloration, stunting) at regular intervals after application using a percentage scale (0 = no injury, 100 = complete crop death).
- Yield Assessment:
- At crop maturity, harvest the tubers from a central area of each plot.
- Record the total tuber weight and marketable tuber weight.
- Tuber size distribution and quality parameters (e.g., starch content) can also be assessed.

4. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA).
- Use appropriate mean separation tests (e.g., Tukey's HSD, LSD) to determine significant differences between treatments.

1. Sample Collection:

- At commercial harvest, collect a representative sample of potato tubers from plots treated with **Metobromuron** at the maximum proposed rate.
- Collect samples from untreated control plots as well.



2. Sample Preparation and Storage:

- Clean the tubers to remove excess soil.
- Store the samples frozen (e.g., at -20°C) until analysis. Studies have shown that
 Metobromuron and its major metabolites are stable in frozen potato tubers for at least 12 months.

3. Analytical Methodology:

- Develop and validate an analytical method for the extraction and quantification of Metobromuron and its major metabolites (e.g., 4-bromophenylurea and desmethylmetobromuron) in potato tubers.
- Techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS) are commonly used for such analyses.

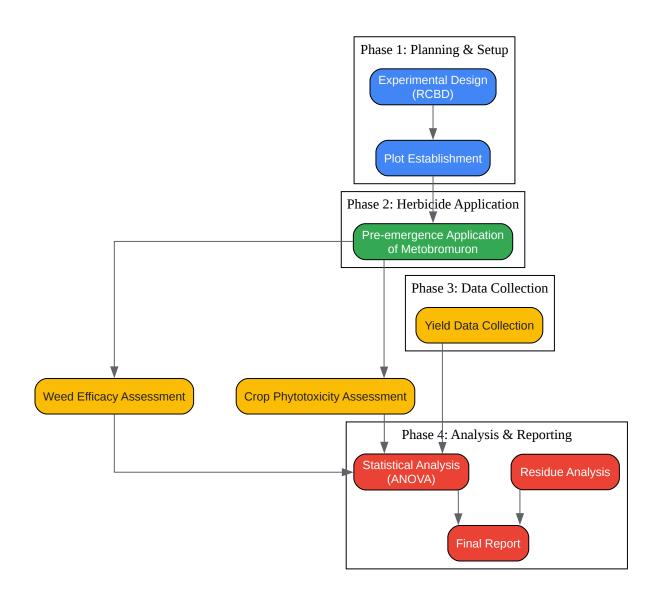
4. Data Analysis:

- Quantify the concentration of **Metobromuron** and its metabolites in the tuber samples.
- Compare the residue levels to the Maximum Residue Limits (MRLs) established by regulatory authorities.

Visualizations

The following diagrams illustrate key aspects of **Metobromuron** application and its mode of action.

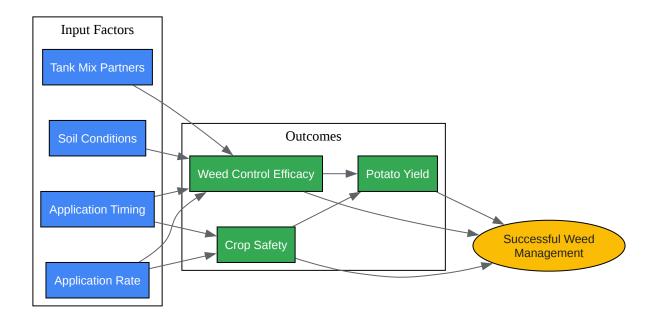




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Caption: Experimental workflow for evaluating **Metobromuron** in potatoes.

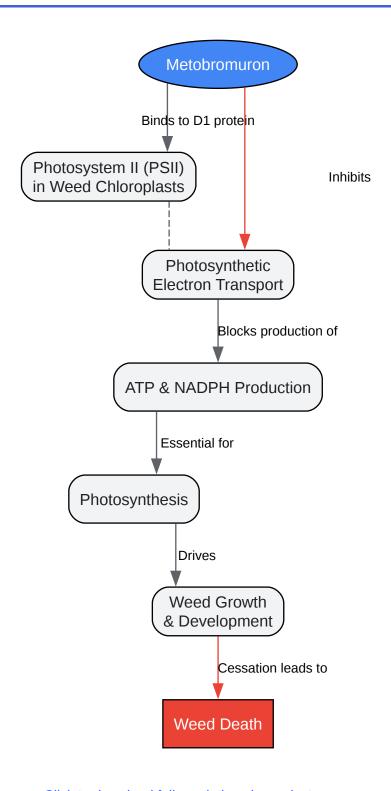




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Caption: Factors influencing successful **Metobromuron** application.





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Caption: Simplified mode of action of **Metobromuron** in weeds.



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